

Diethylmethoxyborane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylmethoxyborane

Cat. No.: B030974

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diethylmethoxyborane**, a versatile reagent in organic synthesis. It covers its fundamental chemical and physical properties, safety information, and key applications, with a focus on its role in diastereoselective reduction reactions relevant to drug development.

Core Chemical Data

Diethylmethoxyborane, a pyrophoric liquid, is a valuable asset in stereoselective synthesis. Its fundamental identifiers and properties are summarized below.

Identifier	Value	Reference
CAS Number	7397-46-8	[1][2][3][4][5][6][7]
Molecular Formula	C ₅ H ₁₃ BO	[1][2][3][6]
Molecular Weight	99.97 g/mol	[1][3][5][7]
IUPAC Name	diethyl(methoxy)borane	[1]

A comprehensive list of synonyms for **Diethylmethoxyborane** is provided to aid in literature searches and material sourcing.

Synonyms

Diethylborinic acid methyl ester[6]

Methyl diethylborinate[2][3][6]

Methoxydiethylborane[4][6]

Diethyl Methoxy Borane[4]

Diethyl-borinic Acid Methyl Ester[4]

Diethylboron Methoxide[4]

Methyl Diethylborite[4]

MDEB[5]

DEMB[5]





Physicochemical Properties

The physical and chemical characteristics of **Diethylmethoxyborane** are critical for its handling and application in experimental setups.

Property	Value	Reference
Appearance	Colourless or yellowish transparent liquid	[5][8]
Density	0.761 g/mL at 25 °C	[2][7][8]
Refractive Index	1.387 (n _{20/D})	[2][7]
Boiling Point	83.2 ± 9.0 °C at 760 mmHg	[3]
Flash Point	-9 °C	[8]

Safety and Handling

Diethylmethoxyborane is a hazardous substance and requires strict safety protocols for handling.

Hazard Classification	GHS Pictogram	Hazard Statement
Pyrophoric liquids		H250: Catches fire spontaneously if exposed to air[1]
Acute toxicity (oral, dermal, inhalation)		H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled
Skin corrosion/irritation	corrosive	H314: Causes severe skin burns and eye damage[1]
Skin sensitization		H317: May cause an allergic skin reaction[1]
Specific target organ toxicity (repeated exposure)		H373: May cause damage to organs through prolonged or repeated exposure[1]
Hazardous to the aquatic environment, long-term hazard	H413: May cause long lasting harmful effects to aquatic life	

Experimental Protocols

Synthesis of Diethylmethoxyborane

A common method for the preparation of **Diethylmethoxyborane** involves the reaction of triethylborane with methanol. The following is a general procedure based on a patented method:

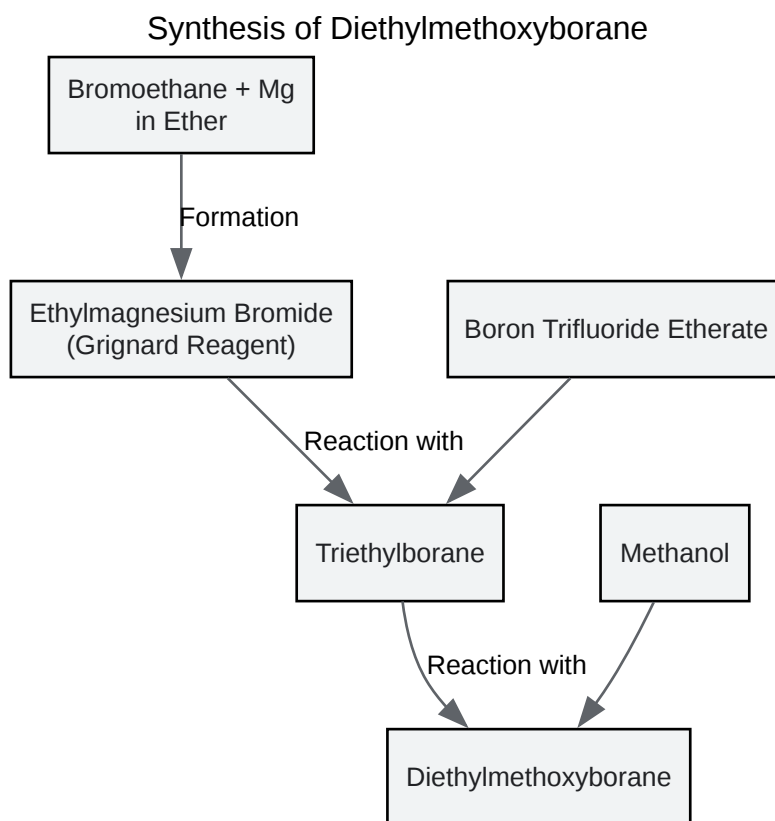
Materials:

- Magnesium turnings
- Boron trifluoride etherate
- Bromoethane
- Methanol

- Anhydrous ether (solvent)
- Organic amine (stabilizer)
- Nitrogen atmosphere

Procedure:

- In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and nitrogen inlet, magnesium turnings and anhydrous ether are placed.
- A solution of bromoethane in anhydrous ether is added dropwise to initiate the formation of the Grignard reagent, ethylmagnesium bromide.
- Boron trifluoride etherate is then added, reacting in situ with the Grignard reagent to form triethylborane. The reaction temperature is maintained between 28-38°C.[9]
- After the formation of triethylborane is complete, a solution of methanol in anhydrous ether is added dropwise. The reaction temperature is controlled at 25-30°C.[9]
- The reaction is monitored until the complete conversion of triethylborane to **Diethylmethoxyborane**.
- An organic amine stabilizer is added and the mixture is stirred.
- The reaction mixture is then cooled to between -50 and 0°C to precipitate magnesium salts. [9]
- The product is isolated by filtration and distillation under a nitrogen atmosphere.



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A simplified workflow for the synthesis of **Diethylmethoxyborane**.

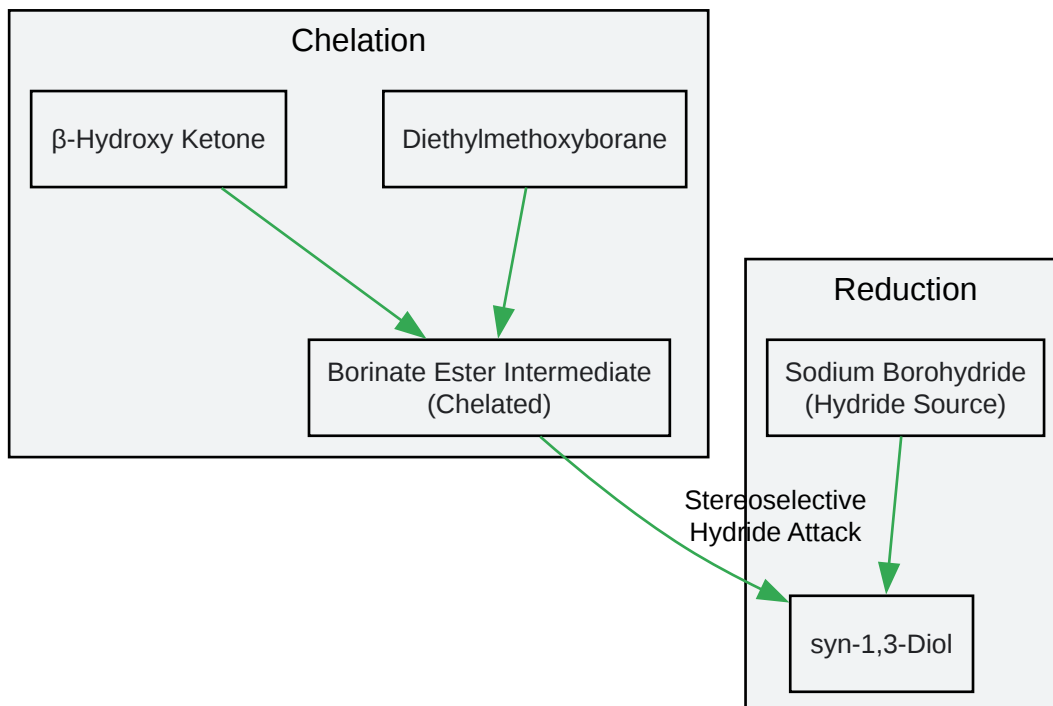
Applications in Organic Synthesis

Diethylmethoxyborane is a key reagent in several important organic transformations, particularly in the pharmaceutical industry.

Diastereoselective Reduction of β -Hydroxy Ketones

A primary application of **Diethylmethoxyborane** is in the diastereoselective reduction of β -hydroxy ketones to yield syn-1,3-diols. This reaction is often carried out in conjunction with a reducing agent like sodium borohydride. This methodology is notably used in the synthesis of statins.^[8]

The mechanism involves the formation of a borinate ester intermediate, which directs the hydride attack from the less hindered face, leading to the desired stereoisomer.

Diastereoselective Reduction of β -Hydroxy Ketones

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Workflow for the diastereoselective reduction of β -hydroxy ketones.

Other Notable Applications

- Suzuki Coupling Reactions: **Diethylmethoxyborane** is used to produce Diethyl(3-pyridyl)borane, a reagent for Suzuki coupling reactions.[8]
- Palladium-Catalyzed Amination and Intramolecular Heck Reactions: The derivatives of **Diethylmethoxyborane** find use in these important carbon-carbon and carbon-nitrogen bond-forming reactions.[8]
- Reduction of Diketo Esters: It can selectively reduce β,δ -diketo esters to the corresponding dihydroxy esters without affecting a conjugated double bond.[8]
- Polymer Chemistry: It is involved in borane-mediated controlled radical polymerization for the synthesis of fluoropolymers.[10]

- Adhesion Promotion: Trialkylboranes, for which **Diethylmethoxyborane** can be a precursor, are used to promote adhesion to low surface energy plastics.^[10]

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